

GSK-7975A: A Technical Guide to a Selective Orai1 Inhibitor

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Compound of Interest

Compound Name: GSK-7975A

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This technical guide provides a comprehensive overview of **GSK-7975A**, a potent and selective inhibitor of the Orai1 calcium channel. Orai1 is the pore-forming subunit of the Calcium Release-Activated Calcium (CRAC) channel, a key component of store-operated calcium entry (SOCE) in numerous cell types. Dysregulation of Orai1-mediated calcium influx is implicated in a variety of pathological conditions, including inflammatory and autoimmune diseases, making it a compelling target for therapeutic intervention. This document details the mechanism of action of **GSK-7975A**, presents quantitative data on its inhibitory activity, outlines key experimental protocols for its characterization, and discusses its selectivity and therapeutic potential.

Mechanism of Action

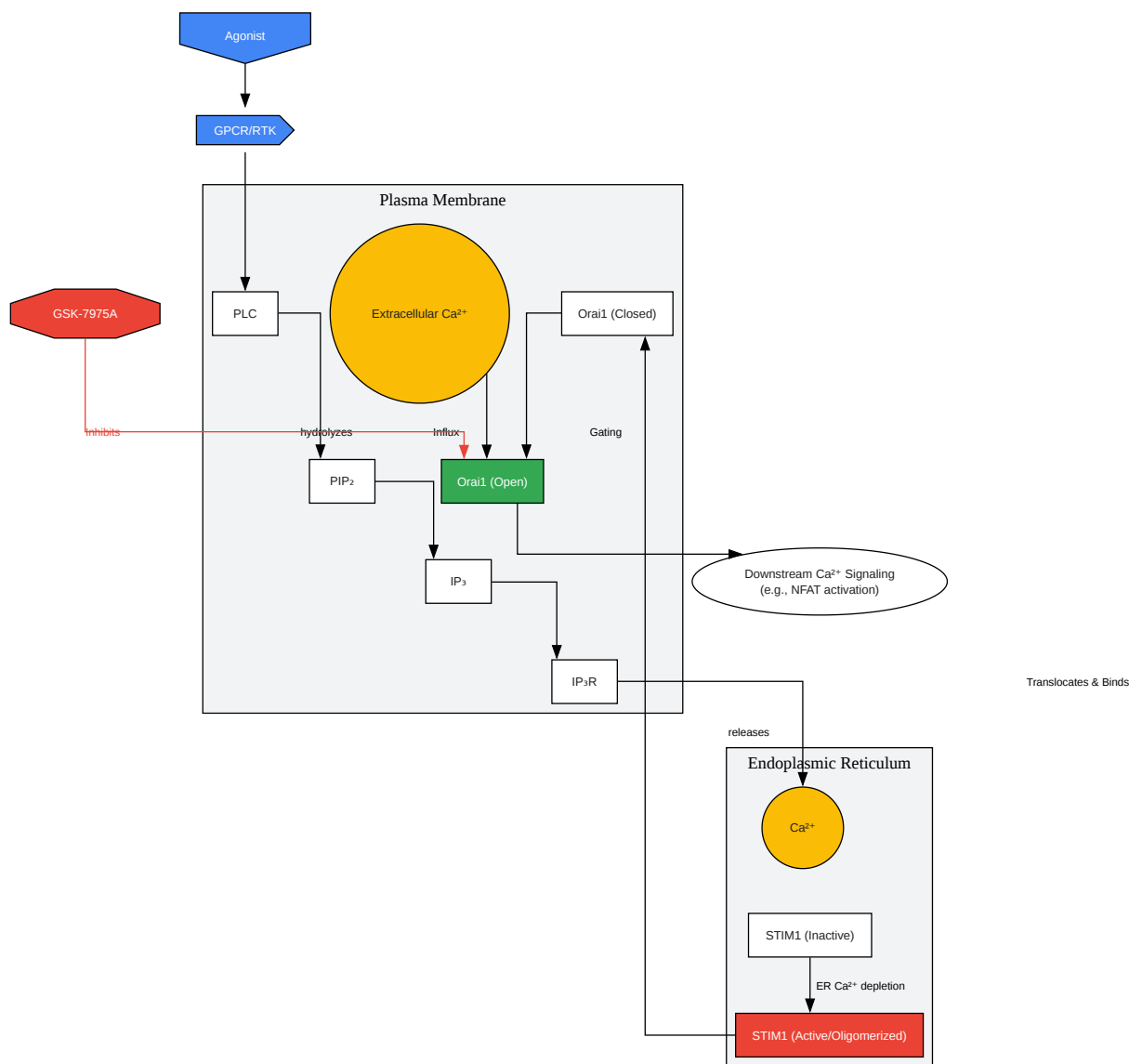
GSK-7975A functions as a direct inhibitor of the Orai1 channel.^[1] Its mechanism of action is characterized by the following key features:

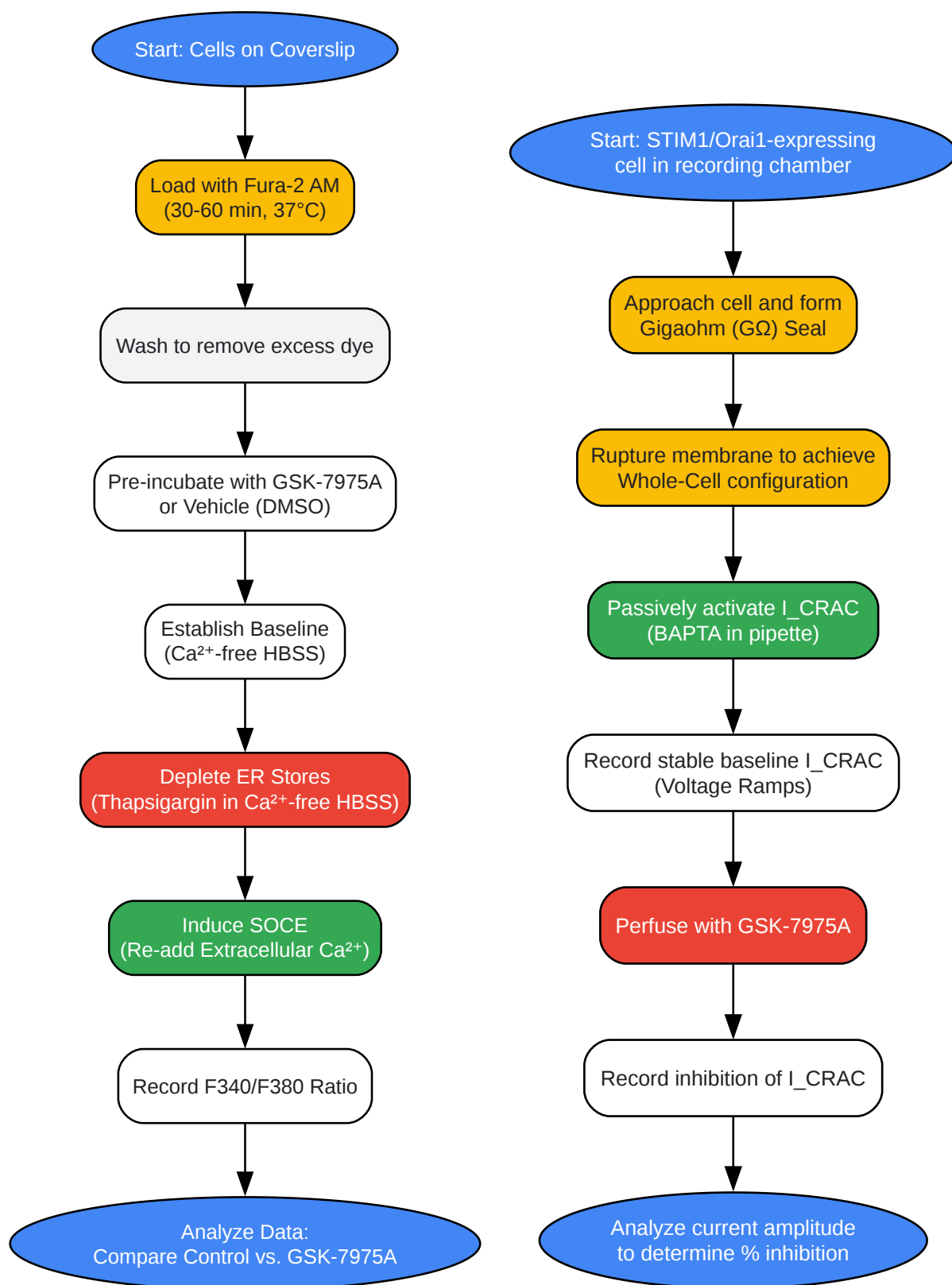
- **Downstream of STIM1-Orai1 Coupling:** Crucially, **GSK-7975A** does not interfere with the initial steps of SOCE activation. It does not prevent the oligomerization of the endoplasmic reticulum (ER) calcium sensor, STIM1, nor does it disrupt the subsequent physical coupling of STIM1 to Orai1 at the plasma membrane.^{[2][3]} This indicates that **GSK-7975A** acts directly on the Orai1 channel itself, after it has been engaged by STIM1.

- **Allosteric Pore Blockade:** **GSK-7975A** is believed to act as an allosteric pore blocker.^[1] This means it does not physically occlude the ion permeation pathway in a simple "plug-in-hole" manner. Instead, it likely binds to a site on the Orai1 protein that induces a conformational change, thereby inhibiting ion conduction.
- **Dependence on Pore Geometry:** The inhibitory activity of **GSK-7975A** is sensitive to the geometry of the Orai1 channel's selectivity filter. Studies using Orai1 mutants with altered pore structures have shown reduced inhibition by **GSK-7975A**, suggesting that the inhibitor's binding or efficacy is critically dependent on the native conformation of the channel's pore region.

Orai1 Signaling Pathway and Point of Inhibition

The activation of Orai1 is a multi-step process initiated by the depletion of calcium from the endoplasmic reticulum. The following diagram illustrates this signaling cascade and the specific point of intervention for **GSK-7975A**.





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